

An In-depth Technical Guide to Fluorinated C4 & C5 Compounds

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Compound of Interest

Compound Name: 3,3,3-trifluoro-2-hydroxy-2-(trifluoromethyl)propanoic Acid

Cat. No.: B105889

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A Note on Molecular Formula: The requested molecular formula $C_4H_2F_6O_3$ is not readily associated with a well-documented, stable chemical compound in the provided search results. However, two closely related and industrially significant fluorinated compounds have been identified: 2,2,2-Trifluoroethyl trifluoroacetate ($C_4H_2F_6O_2$) and Bis(2,2,2-trifluoroethyl) carbonate ($C_5H_4F_6O_3$). This guide will provide a comprehensive overview of both, assuming a possible typographical error in the original query.

Part 1: 2,2,2-Trifluoroethyl trifluoroacetate

Chemical Formula: $C_4H_2F_6O_2$

CAS Number: 407-38-5[1][2][3]

Overview

2,2,2-Trifluoroethyl trifluoroacetate is a versatile fluorinated compound recognized for its unique properties that make it valuable in organic synthesis and pharmaceutical development.[3] The presence of trifluoromethyl groups enhances its stability and reactivity, establishing it as a key fluorinated building block for creating complex molecules with potentially improved bioactivity and selectivity.[3] Its molecular structure has been determined in the gas phase using electron-diffraction data, supplemented by ab initio (MP2) and DFT calculations.[1][2]

Physicochemical Properties

A summary of the key quantitative data for 2,2,2-Trifluoroethyl trifluoroacetate is presented below.

Property	Value	Source
Molecular Weight	196.05 g/mol	[2][3][4]
Appearance	Clear, colorless liquid	[1][3]
Density	1.464 g/mL at 25 °C	[1][2]
Boiling Point	55 °C	[1][2][3]
Melting Point	-67 °C	[3]
Refractive Index	n _{20/D} 1.277	[1][2][3]
Vapor Pressure	3.34 psi at 20 °C	[2]
Flash Point	0 °C (closed cup)	[2]

Applications in Synthesis

2,2,2-Trifluoroethyl trifluoroacetate is primarily utilized in the following areas:

- **Synthesis of Fluorinated Compounds:** It serves as a crucial reagent in the preparation of various fluorinated organic compounds, which are significant in the pharmaceutical and agrochemical industries.[3]
- **Solvent Applications:** Its properties make it an effective solvent that can enhance reaction efficiency and yield in the synthesis of complex molecules.[3]
- **Specific Preparations:** It has been used in the preparation of dimethyl (3,3,3-trifluoro-2,2-dihydroxypropyl)phosphonate.[1] Additionally, the hydrogenation of this compound catalyzed by an anionic tris-phosphine ruthenium hydride complex has been reported.[1][2]

Experimental Protocols

Purification: A common purification method for 2,2,2-Trifluoroethyl trifluoroacetate is distillation from calcium hydride at atmospheric pressure.[1] For drying, a simple distillation is adequate, and it can be stored under argon over 4 Ångström molecular sieves.[1]

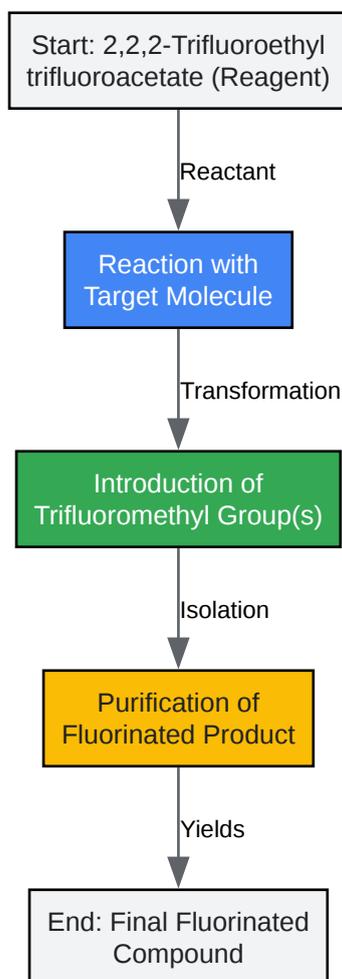
Safety and Handling

This compound is classified as a highly flammable liquid and is known to cause severe skin burns and eye damage.[2][4]

- Hazard Classifications: Flammable Liquid 2, Skin Corrosion 1B.[2][4]
- Signal Word: Danger.[2]
- Personal Protective Equipment (PPE): Faceshields, gloves, and goggles are recommended. [2]
- Storage: Store at 2 - 8 °C.[3]

Logical Workflow for Synthesis Application

The following diagram illustrates a generalized workflow for the application of 2,2,2-Trifluoroethyl trifluoroacetate in chemical synthesis.



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Caption: Synthetic workflow using 2,2,2-Trifluoroethyl trifluoroacetate.

Part 2: Bis(2,2,2-trifluoroethyl) carbonate

Chemical Formula: $C_5H_4F_6O_3$

CAS Number: 1513-87-7[5]

Overview

Bis(2,2,2-trifluoroethyl) carbonate (also known as DFDEC or TFEC) is a colorless, odorless, low-viscosity liquid. It is a highly effective electrolyte additive in the battery industry, particularly for lithium-ion batteries, where it enhances performance and stability. Its notable thermal and electrochemical stability makes it suitable for high-temperature and high-voltage applications.

Physicochemical Properties

A summary of the key quantitative data for Bis(2,2,2-trifluoroethyl) carbonate is presented below.

Property	Value	Source
Molecular Weight	226.07 g/mol	[5]
Appearance	Liquid	
Density	1.51 g/mL	
Boiling Point	118 °C	[6]
Assay (Battery Grade)	≥99%	

Applications in Energy Storage

The primary application of this compound is in battery manufacturing.

- **Electrolyte Additive:** It is used to improve the performance and stability of lithium-ion batteries.
- **SEI Formation:** It can improve the cycle performance of lithium metal cells by contributing to the formation of a LiF-rich solid electrolyte interphase (SEI).
- **Flame Retardant:** It has shown promising non-flammable properties for lithium-ion battery electrolytes, which is attributed to its ability to scavenge oxygen radicals during combustion through the generation of fluorine radicals at elevated temperatures.[7]

Experimental Protocols

Synthesis Strategy: One strategy for the synthesis of bis(2,2,2-trifluoroethyl) carbonate involves using carbon dioxide as a carbonyl source.[8] The electron-withdrawing nature of the trifluoroethyl groups in this compound enables substitution reactions.[8]

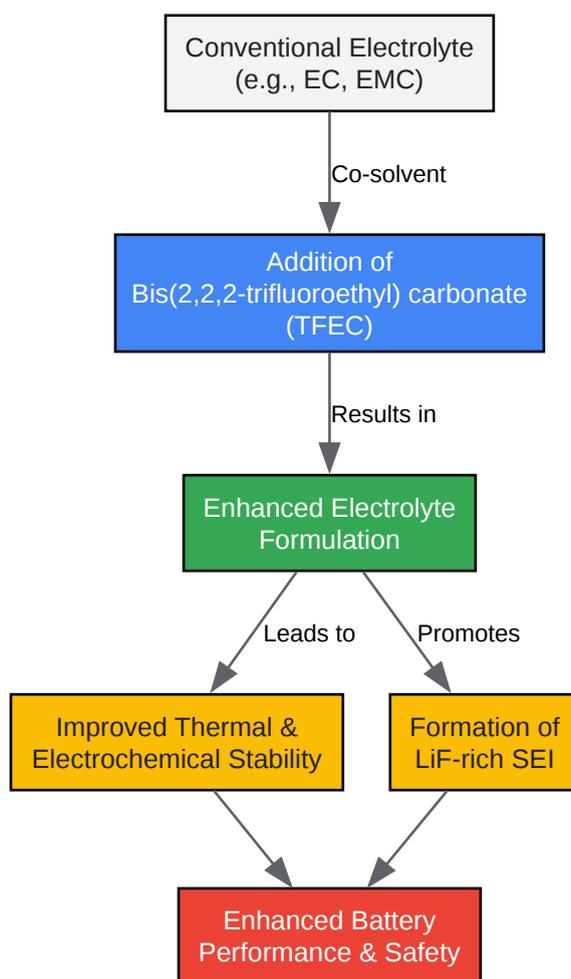
Safety and Handling

This compound is classified as a flammable liquid and can cause skin and eye irritation.[5]

- Hazard Classifications: Flammable Liquid 2/3, Skin Irritation 2, Eye Irritation 2.[5]
- Signal Word: Danger/Warning.[5]

Role in Battery Electrolyte

The following diagram illustrates the role of Bis(2,2,2-trifluoroethyl) carbonate in a lithium-ion battery electrolyte system.



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Caption: Role of TFEC as a battery electrolyte additive.

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